

An In-Depth Technical Guide to the Safe Handling of Glyburide-d11

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Glyburide-d11

Cat. No.: B562818

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Glyburide-d11**, a deuterated analog of the sulfonylurea drug Glyburide. Given that **Glyburide-d11** is primarily used as an internal standard in research and drug development, this document outlines the necessary precautions to ensure the safety of laboratory personnel and the integrity of experimental procedures. The toxicological and chemical properties of **Glyburide-d11** are expected to be nearly identical to those of its non-deuterated counterpart, Glyburide. Therefore, safety and handling procedures for Glyburide are directly applicable to **Glyburide-d11**.

Chemical and Physical Properties

Glyburide-d11 is a stable, isotopically labeled form of Glyburide, where eleven hydrogen atoms on the cyclohexyl ring have been replaced by deuterium. This labeling makes it a valuable tool in pharmacokinetic and metabolic studies.

Property	Value
Chemical Name	5-chloro-N-(4-(N-((cyclohexyl-d11)carbamoyl)sulfamoyl)phenethyl)-2-methoxybenzamide
Synonyms	Glibenclamide-d11
CAS Number	1189985-02-1
Molecular Formula	C ₂₃ H ₁₇ D ₁₁ ClN ₃ O ₅ S
Molecular Weight	505.07 g/mol
Appearance	White to Off-White Solid

Hazard Identification and Toxicology

Glyburide is a potent hypoglycemic agent. The primary hazard associated with handling **Glyburide-d11** is the potential for accidental exposure, which could lead to a significant drop in blood glucose levels.

Quantitative Toxicological Data for Glyburide:

Parameter	Species	Route	Value
LD ₅₀	Mouse	Oral	3250 mg/kg[1]

GHS Hazard Statements (for Glyburide): While a specific GHS classification for **Glyburide-d11** is not readily available, the classification for Glyburide serves as a reliable reference. It is important to note that Glyburide is considered non-hazardous according to directive 67/548/EEC[2].

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.
- Hazardous to the Aquatic Environment, Chronic (Category 4), H413: May cause long lasting harmful effects to aquatic life.

Personal Protective Equipment (PPE) and Engineering Controls

Due to the potent nature of **Glyburide-d11**, appropriate personal protective equipment and engineering controls are mandatory to prevent exposure.

Recommended PPE:

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) are required.
- **Eye Protection:** Safety glasses with side shields or goggles.
- **Lab Coat:** A standard laboratory coat should be worn.
- **Respiratory Protection:** For operations that may generate dust, a NIOSH-approved respirator is recommended.

Engineering Controls:

- **Ventilation:** Work with **Glyburide-d11** powder should be conducted in a well-ventilated area, preferably within a chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure.^[3]

Experimental Protocols

Weighing and Dispensing of Glyburide-d11 Powder

This protocol outlines the safe procedure for weighing and dispensing **Glyburide-d11** powder.

Materials:

- **Glyburide-d11** solid
- Ventilated balance enclosure or chemical fume hood
- Analytical balance
- Spatula

- Weighing paper or boat
- Appropriate receiving vessel (e.g., vial)

Procedure:

- Don all required personal protective equipment.
- Perform all powder handling operations within a ventilated balance enclosure or a chemical fume hood to contain any airborne particles.^[3]
- Place the analytical balance inside the enclosure.
- Tare the receiving vessel on the balance.
- Carefully transfer the desired amount of **Glyburide-d11** powder from the stock container to the receiving vessel using a clean spatula.
- Avoid creating dust. If any powder spills, clean it up immediately following the spill cleanup protocol.
- Securely cap the receiving vessel and the stock container.
- Decontaminate the spatula and the work surface.
- Dispose of contaminated weighing paper/boat and gloves in the appropriate chemical waste stream.

Preparation of a Glyburide-d11 Stock Solution

This protocol describes the preparation of a stock solution of **Glyburide-d11** for use in in vitro assays.

Solubility Data for Glyburide:

Solvent	Solubility
DMSO	99 mg/mL (200.4 mM)[4][5]
Dimethyl formamide	~2 mg/mL[6]
Ethanol	Insoluble[4][5]
Water	Insoluble[4][5]

Materials:

- Weighed **Glyburide-d11** powder
- High-purity DMSO
- Volumetric flask
- Pipettes
- Vortex mixer or sonicator

Procedure:

- Ensure all work is performed in a chemical fume hood.
- Add the weighed **Glyburide-d11** powder to the volumetric flask.
- Add a small amount of DMSO to the flask to dissolve the powder.
- Use a vortex mixer or sonicator to ensure complete dissolution.
- Once dissolved, add DMSO to the final desired volume.
- Cap the flask and invert several times to ensure a homogenous solution.
- Label the flask clearly with the compound name, concentration, solvent, and date of preparation.
- Store the stock solution at -20°C for long-term storage.

Spill Cleanup Procedure

In the event of a **Glyburide-d11** spill, the following procedure should be followed to ensure safe and effective cleanup.

Materials:

- Spill kit containing absorbent material (e.g., vermiculite, cat litter), and waste bags.
- Appropriate PPE.
- Decontamination solution (e.g., 10% bleach solution followed by water, or a suitable laboratory detergent).

Procedure:

- Evacuate and Secure the Area: Alert others in the vicinity and restrict access to the spill area.
- Don PPE: Put on appropriate personal protective equipment, including double gloves, a lab coat, and eye protection. A respirator may be necessary for large spills of powder.
- Contain the Spill:
 - For solid spills: Gently cover the spill with a damp paper towel to avoid generating dust.
 - For liquid spills: Cover the spill with absorbent material, working from the outside in.
- Clean the Spill:
 - Carefully scoop the absorbed material or the covered powder into a designated chemical waste container.
 - Clean the spill area with a decontamination solution. For a bleach solution, a contact time of at least 10 minutes is recommended.
 - Wipe the area with a clean, wet cloth to remove any residual cleaning agent.

- **Dispose of Waste:** All contaminated materials, including PPE, must be disposed of as hazardous chemical waste.
- **Report the Incident:** Report the spill to the laboratory supervisor and follow institutional reporting procedures.

Storage and Disposal

Proper storage and disposal of **Glyburide-d11** are crucial for safety and to maintain the compound's integrity.

Storage:

- **Short-term:** Store at 2-8°C.
- **Long-term:** Store at -20°C in a tightly sealed container, protected from light and moisture.

Disposal:

- Dispose of **Glyburide-d11** and any contaminated materials in accordance with local, state, and federal regulations for hazardous chemical waste.
- Do not dispose of **Glyburide-d11** down the drain or in the regular trash.
- Waste should be collected in a clearly labeled, sealed container for hazardous waste.

First Aid Measures

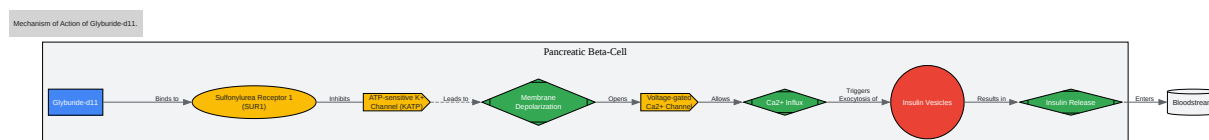
In case of accidental exposure, immediate first aid is critical.

- **Skin Contact:** Remove contaminated clothing and wash the affected area thoroughly with soap and water.
- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek medical attention.
- **Inhalation:** Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.

- Ingestion: If the person is conscious, rinse their mouth with water. Do not induce vomiting. Seek immediate medical attention and be prepared to provide the Safety Data Sheet to the medical personnel. The primary risk of ingestion is hypoglycemia.

Signaling Pathway and Experimental Workflow Diagrams

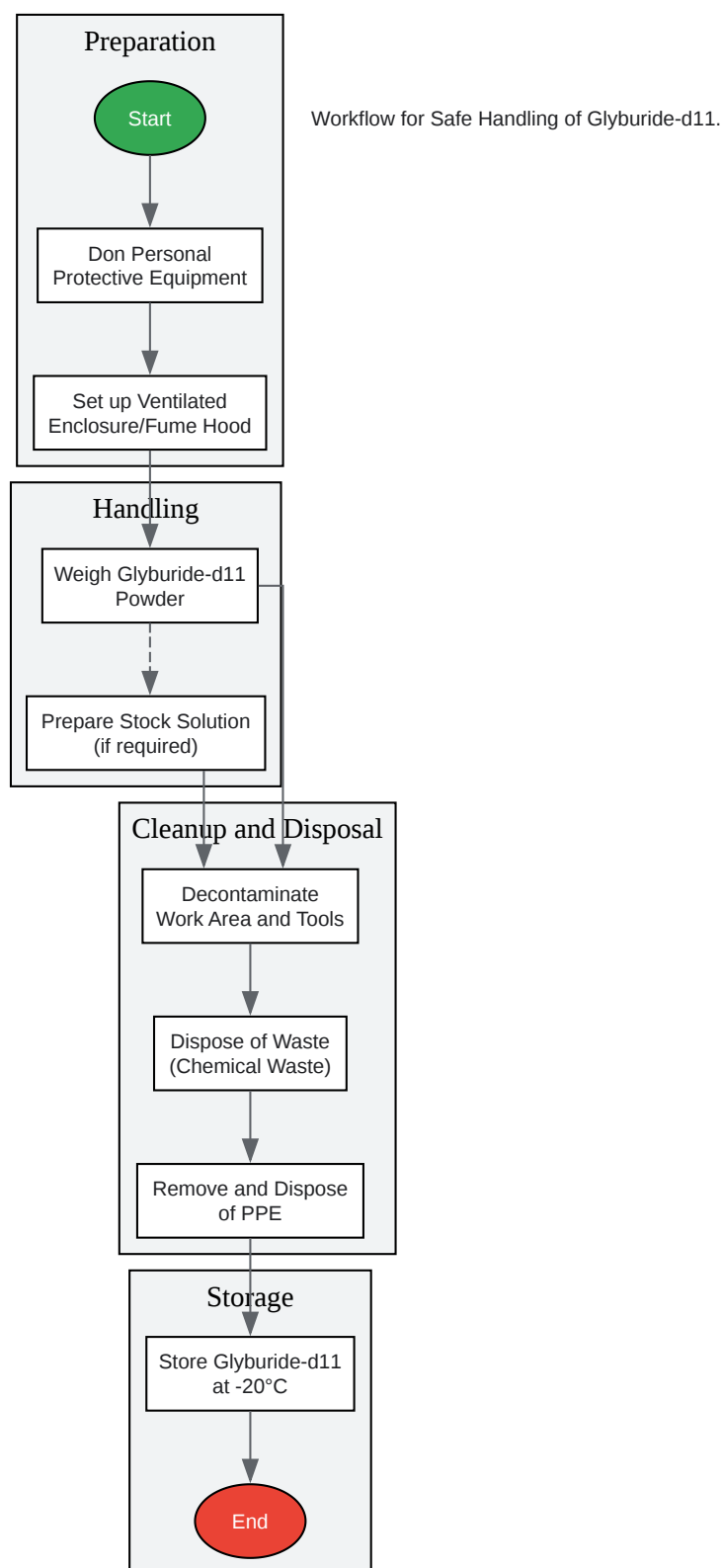
Glyburide Mechanism of Action



[Click to download full resolution via product page](#)

Caption: Mechanism of Action of **Glyburide-d11**.

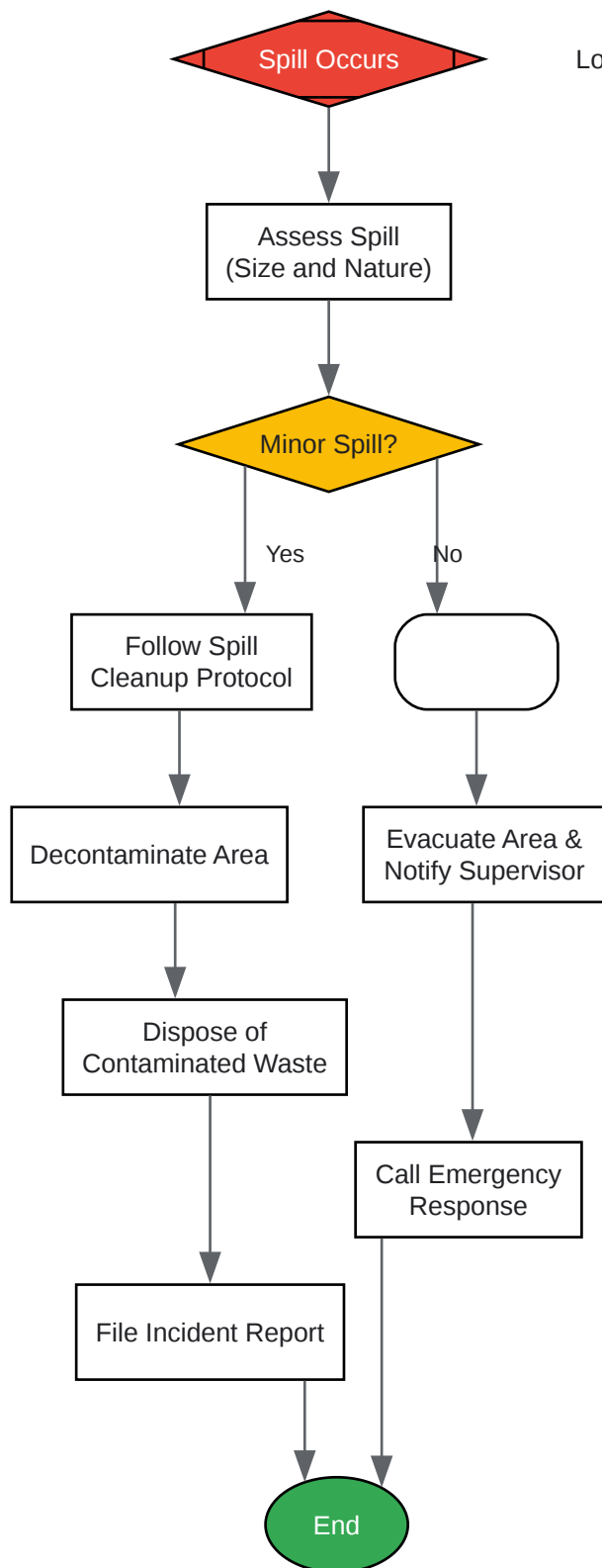
Experimental Workflow for Handling Glyburide-d11



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **Glyburide-d11**.

Spill Response Logic Diagram



Logic Diagram for Glyburide-d11 Spill Response.

[Click to download full resolution via product page](#)

Caption: Logic Diagram for **Glyburide-d11** Spill Response.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. elearning.unito.it [elearning.unito.it]
- 2. flowsciences.com [flowsciences.com]
- 3. pharmtech.com [pharmtech.com]
- 4. selleckchem.com [selleckchem.com]
- 5. selleckchem.com [selleckchem.com]
- 6. cdn.caymanchem.com [cdn.caymanchem.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to the Safe Handling of Glyburide-d11]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b562818#safety-and-handling-precautions-for-glyburide-d11\]](https://www.benchchem.com/product/b562818#safety-and-handling-precautions-for-glyburide-d11)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com